

# 2-Methoxy-4-nitrophenol safety and handling precautions

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## Compound of Interest

Compound Name: **2-Methoxy-4-nitrophenol**

Cat. No.: **B027342**

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An In-depth Technical Guide to the Safe Handling of **2-Methoxy-4-nitrophenol**

## Introduction

**2-Methoxy-4-nitrophenol**, also known as 4-nitroguaiacol, is a chemical compound utilized in various research and development applications, including as an intermediate in the synthesis of more complex molecules.<sup>[1]</sup> Its aromatic, nitro, and hydroxyl functional groups confer specific reactivity, which also necessitates a thorough understanding of its potential hazards. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses required when working with this compound, tailored for professionals in research and drug development.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **2-Methoxy-4-nitrophenol** is foundational to its safe handling and storage. These properties dictate its behavior under various laboratory conditions and inform risk assessments.

Property	Value
Chemical Name	2-Methoxy-4-nitrophenol
Synonyms	4-Nitroguaiacol, Phenol, 2-methoxy-4-nitro-[ <a href="#">1</a> ]
CAS Number	3251-56-7 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	169.13 g/mol <a href="#">[1]</a>
Appearance	Yellow powder / solid <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	99-104 °C <a href="#">[2]</a>
Boiling Point	335.2 °C at 760 mmHg <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	156.5 °C <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.4 ± 0.1 g/cm <sup>3</sup> <a href="#">[3]</a>
Solubility	Insoluble in water. <a href="#">[2]</a> <a href="#">[3]</a> Soluble in Chloroform (Slightly), Ethyl Acetate (Slightly). <a href="#">[2]</a>
Storage Conditions	Refrigerator <a href="#">[2]</a> <a href="#">[3]</a>

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Methoxy-4-nitrophenol** is classified as an irritant.[\[1\]](#) The specific hazard classifications are detailed below.

## GHS Hazard Classification

Hazard Class	Category	Pictogram	Signal Word
Skin Corrosion / Irritation	2	 alt text	Warning[1]
Serious Eye Damage / Eye Irritation	2	 alt text	Warning[1]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	 alt text	Warning[1]

## Hazard and Precautionary Statements

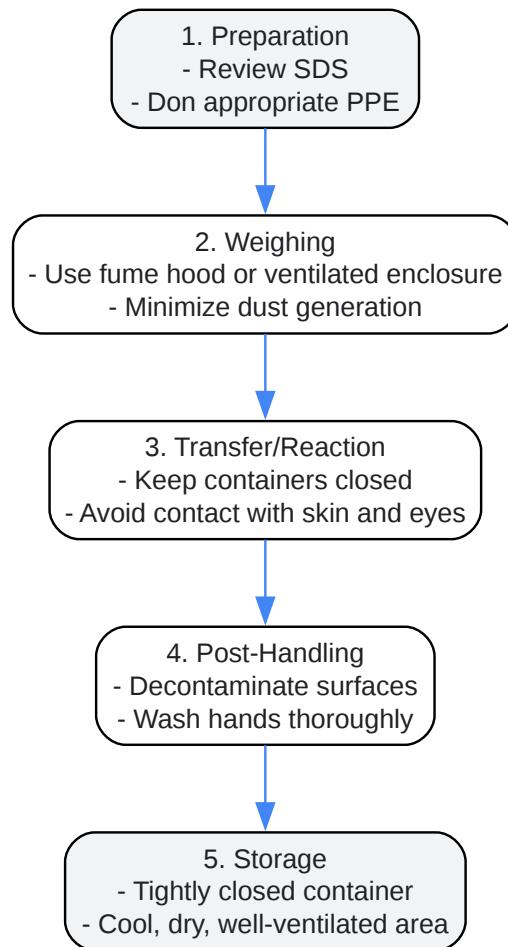
The following H- and P-statements summarize the risks and the necessary precautions.

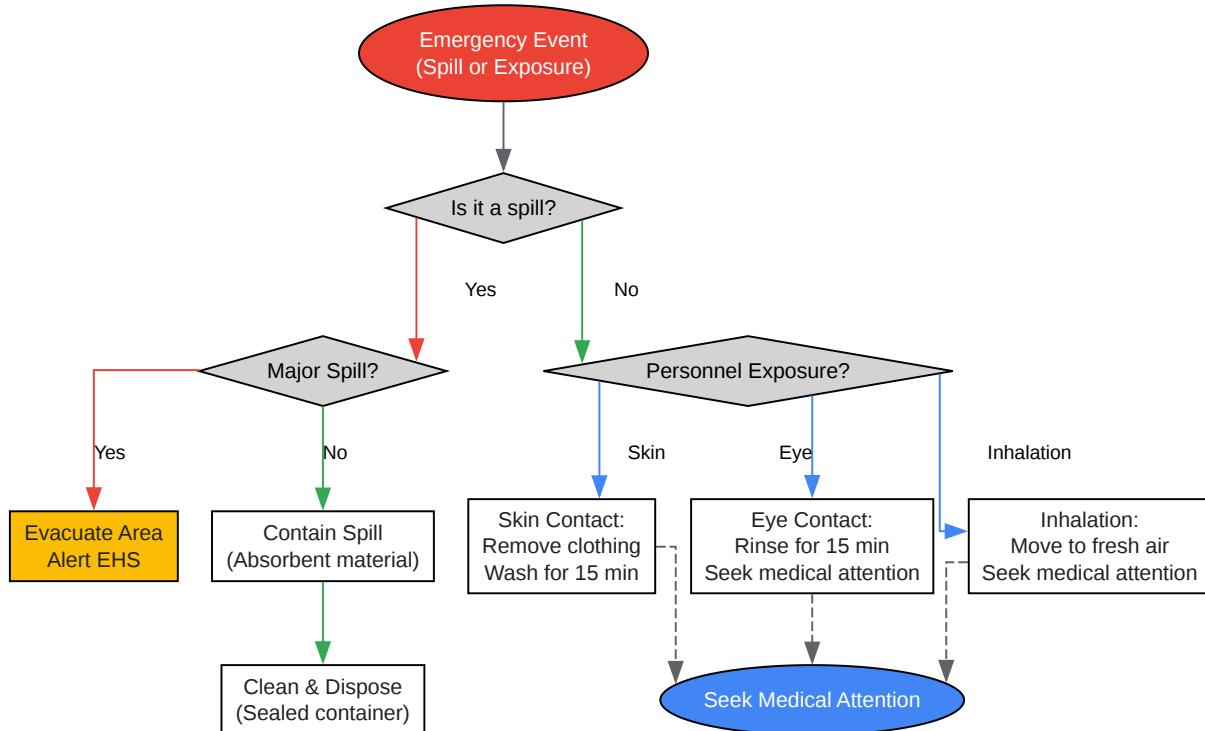
Type	Code	Statement
Hazard	H315	Causes skin irritation. <a href="#">[1]</a> <a href="#">[3]</a>
H319		Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[3]</a>
H335		May cause respiratory irritation. <a href="#">[1]</a> <a href="#">[3]</a>
Precautionary (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
P264		Wash skin thoroughly after handling. <a href="#">[3]</a> <a href="#">[4]</a>
P271		Use only outdoors or in a well-ventilated area. <a href="#">[3]</a> <a href="#">[4]</a>
P280		Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[3]</a> <a href="#">[4]</a>
Precautionary (Response)	P302+P352	IF ON SKIN: Wash with plenty of water/soap. <a href="#">[3]</a> <a href="#">[4]</a>
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[3]</a> <a href="#">[4]</a>
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[3]</a> <a href="#">[4]</a>
P319		Get medical help if you feel unwell. <a href="#">[3]</a>
P332+P317		If skin irritation occurs: Get medical help. <a href="#">[3]</a>

P362+P364	Take off contaminated clothing and wash it before reuse.[3][4]
Precautionary (Storage)	P403+P233
P405	Store locked up.[3][4]
Precautionary (Disposal)	P501

## Experimental Protocols & Methodologies

While specific, detailed toxicological experimental protocols for **2-Methoxy-4-nitrophenol** are not publicly available in the cited safety documents, a standard chemical risk assessment follows a clear logical workflow. This process is essential for ensuring that all potential hazards are identified and mitigated before any experimental work begins.



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